

# Unveiling the Research Potential of Red 30: A Technical Examination Beyond Cosmetics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Red 30

Cat. No.: B1170523

[Get Quote](#)

For Immediate Release

[City, State] – December 13, 2025 – This technical guide provides an in-depth analysis of the synthetic colorant **Red 30** (CI 73360), exploring its potential research applications beyond its established use in the cosmetic and pharmaceutical industries. This document is intended for researchers, scientists, and drug development professionals interested in the broader utility of existing chemical compounds.

## Introduction: Distinguishing Red 30 from Confounding Colorants

**Red 30**, chemically known as 6-Chloro-2-(6-chloro-4-methyl-3-oxobenzo[b]thien-2(3H)-ylidene)-4-methylbenzo[b]thiophene-3(2H)-one, is a synthetic pigment belonging to the thioindigoid class of dyes.<sup>[1][2]</sup> It is crucial to distinguish **Red 30** (CI 73360) from another commonly referenced colorant, Red 3 (Erythrosine, CI 45430). Much of the scientific literature concerning the biological effects and health risks, such as impacts on thyroid function and potential carcinogenicity, is associated with Red 3, not **Red 30**.<sup>[3]</sup> This guide will focus exclusively on the known properties and potential novel applications of **Red 30**.

Caption: Chemical and functional distinction between **Red 30** and Red 3.

# Current Approved Applications: A Focus on Pharmaceuticals

**Red 30** is approved by regulatory bodies such as the U.S. Food and Drug Administration (FDA) for use as a colorant in both drugs and cosmetics.<sup>[1][4]</sup> Its primary function in these applications is to provide a distinct and stable color, aiding in product identification and aesthetic appeal.<sup>[5][6]</sup> The "lake" form, **Red 30** Lake, is an insoluble pigment made by precipitating the dye with a metal salt, often aluminum, which enhances its stability in solid dosage forms.<sup>[6][7]</sup>

## Use in Pharmaceutical Formulations

In the pharmaceutical industry, **Red 30** and its lake are utilized as excipients in various dosage forms, including:

- Tablet Coatings: To provide a uniform and identifiable color.<sup>[6]</sup>
- Capsule Shells: For branding and differentiation of products.
- Oral Suspensions: To improve patient acceptance and compliance.

The selection of **Red 30** in these formulations is primarily due to its high stability to light and heat.<sup>[8]</sup>

## Exploration of Non-Cosmetic Research Applications: A Review of the Literature

A comprehensive review of scientific literature and patent databases reveals a significant lack of documented research applications for **Red 30** beyond its role as a colorant. While other dyes have been repurposed for various scientific applications, **Red 30** has not been extensively explored for functional roles such as:

- Biological Staining: There is no evidence to suggest **Red 30** has an affinity for specific cellular structures or biomolecules that would make it a useful biological stain.
- Fluorescent Probing: The intrinsic fluorescence properties of **Red 30** have not been characterized or exploited for imaging or sensing applications in biological systems.

- **Drug Delivery:** While present in drug formulations for color, there are no reports of **Red 30** being used as an active component of a drug delivery system, for example, in targeted release or as a carrier.

The broader class of thioindigoid dyes, to which **Red 30** belongs, has been noted for potential applications in organic electronics and as photoresponsive materials, but these studies have not specifically focused on **Red 30** in a biological or pharmaceutical research context.[\[9\]](#)

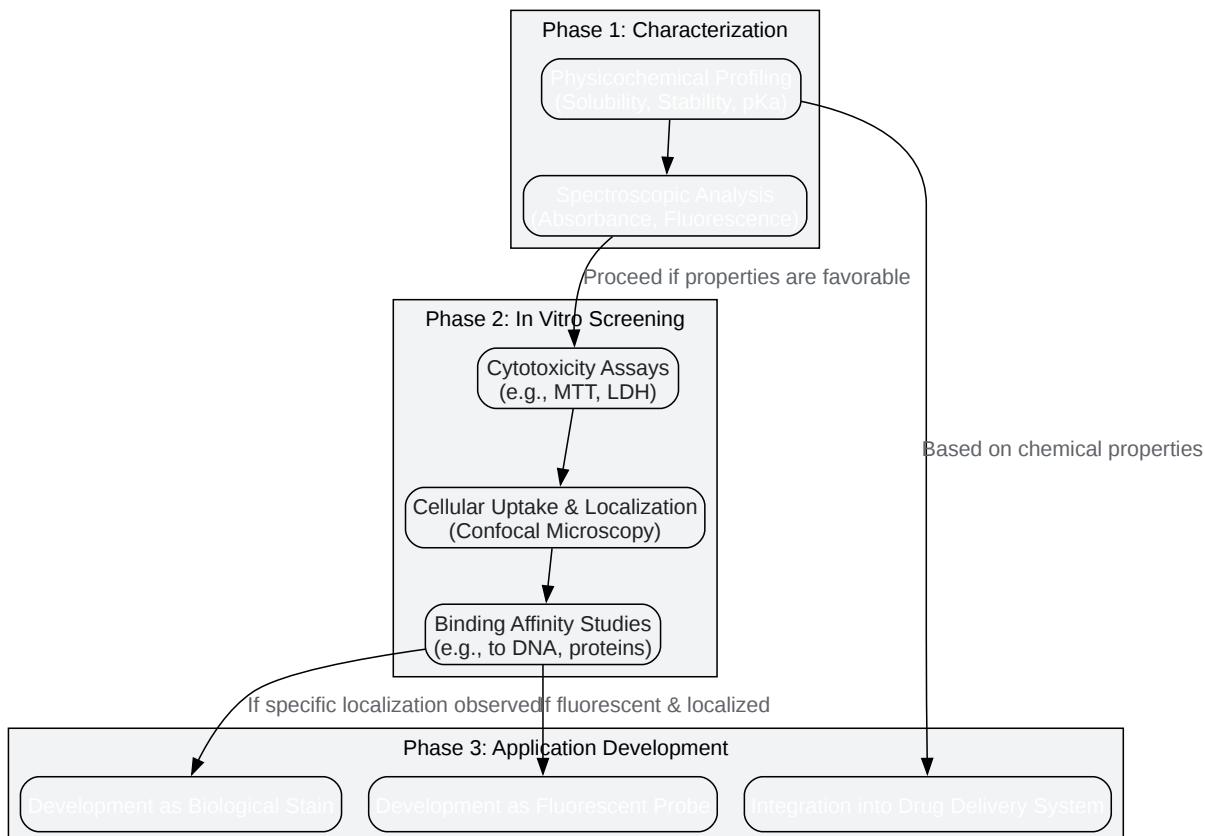
## Quantitative Data Summary

Due to the limited research on **Red 30**'s biological activities, quantitative data regarding its effects in non-cosmetic applications is largely unavailable. The table below summarizes the known regulatory and chemical information.

Property	Value	Reference
CI Name	CI 73360	<a href="#">[1]</a>
Common Name	D&C Red No. 30	<a href="#">[4]</a>
Chemical Class	Thioindigoid	<a href="#">[1]</a>
CAS Number	2379-74-0	<a href="#">[10]</a>
Molecular Formula	C18H10Cl2O2S2	<a href="#">[10]</a>
FDA Approved Uses	Drugs, Cosmetics	<a href="#">[1]</a> <a href="#">[4]</a>

## Future Research Directions: A Hypothetical Workflow

The absence of research into the functional applications of **Red 30** presents an opportunity for novel investigations. A hypothetical workflow for evaluating the potential of an existing colorant like **Red 30** for new research applications is outlined below.

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cosmeticsinfo.org [cosmeticsinfo.org]
- 2. Thioindigo - Wikipedia [en.wikipedia.org]
- 3. The FDA banned Red 3 food coloring. A scientist explains the dye's history and health risks | PBS News [pbs.org]
- 4. ewg.org [ewg.org]
- 5. drugpatentwatch.com [drugpatentwatch.com]
- 6. D&C RED #30 - Ataman Kimya [atamanchemicals.com]
- 7. paulaschoice.fr [paulaschoice.fr]
- 8. skinethix.com [skinethix.com]
- 9. researchgate.net [researchgate.net]
- 10. CI 73360 - Descrizione [ttiips.com]
- To cite this document: BenchChem. [Unveiling the Research Potential of Red 30: A Technical Examination Beyond Cosmetics]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1170523#potential-research-applications-of-red-30-beyond-cosmetics>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)